

# Bethoxazin CAS number and molecular formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Bethoxazin*

Cat. No.: *B1662481*

[Get Quote](#)

## An In-depth Technical Guide to Bethoxazin

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Bethoxazin**, a broad-spectrum industrial microbicide. The document details its chemical properties, mechanism of action, and relevant experimental protocols, designed to support research and development activities.

## Core Chemical and Physical Properties

**Bethoxazin** is a synthetic compound recognized for its potent fungicidal and algicidal properties.<sup>[1]</sup> Its fundamental chemical identifiers and properties are summarized below.

Property	Value	Reference
CAS Number	163269-30-5	<sup>[2]</sup>
Molecular Formula	C <sub>11</sub> H <sub>9</sub> NO <sub>2</sub> S <sub>2</sub>	<sup>[2]</sup>
Molecular Weight	251.32 g/mol	<sup>[3]</sup>
Synonyms	3-benzo[b]thien-2-yl-5,6-dihydro-1,4,2-oxathiazine 4-oxide, Bethoguard	<sup>[2]</sup>
Appearance	Pale Yellow to Yellow Solid	<sup>[2]</sup>
Solubility	Soluble in Chloroform and Methanol (Slightly)	<sup>[2]</sup>

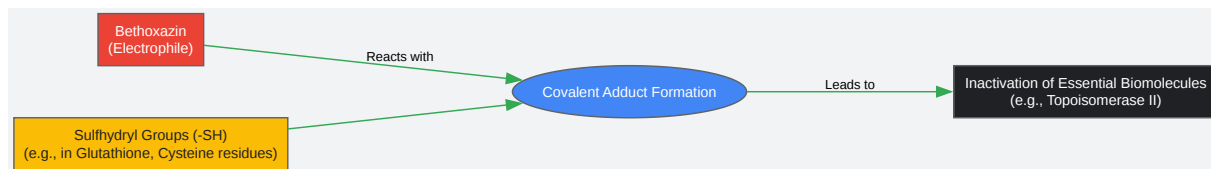
## Mechanism of Action: Covalent Modification of Sulfhydryl Groups

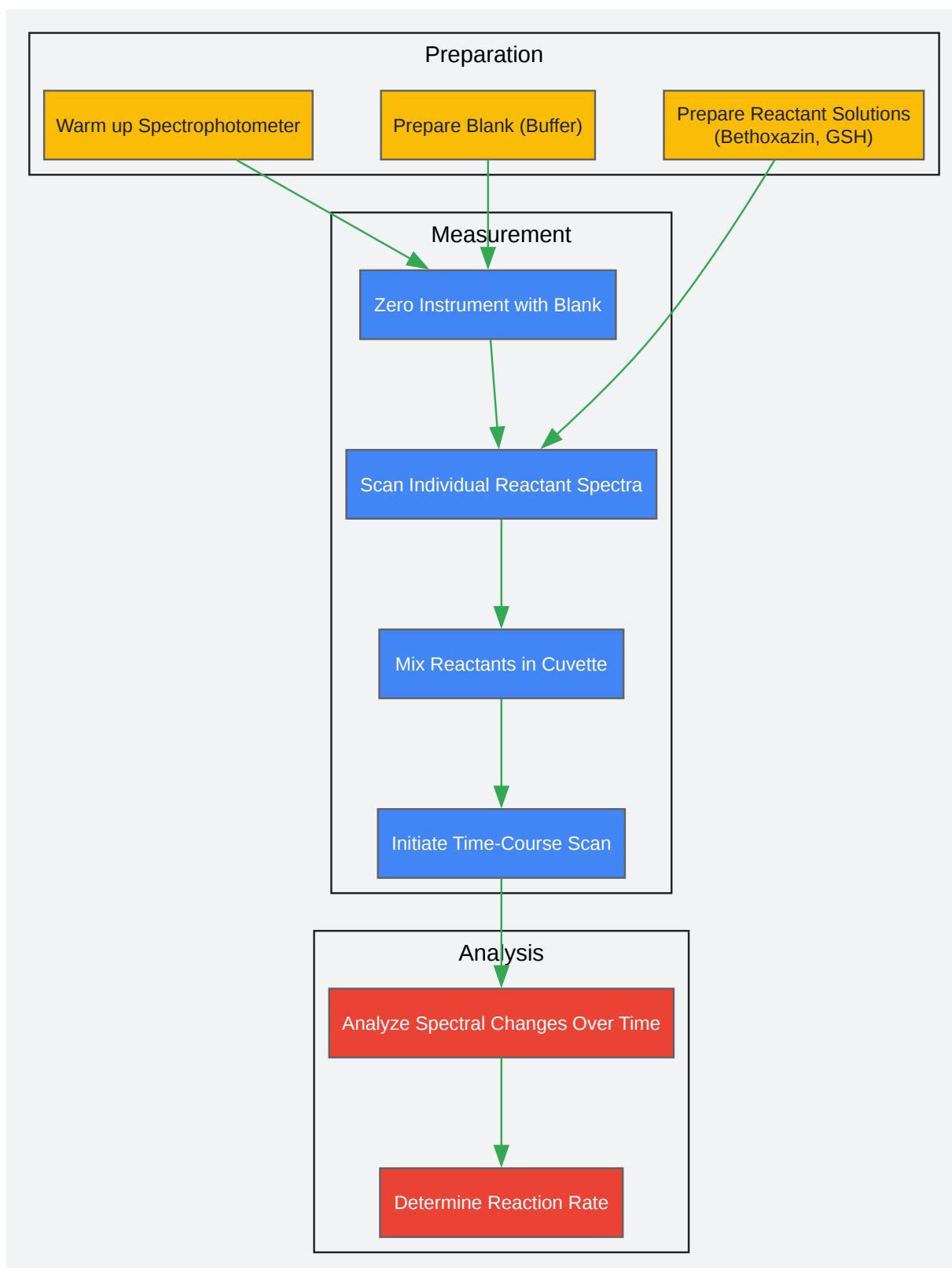
**Bethoxazin**'s microbicidal activity stems from its nature as a potent electrophile. It selectively reacts with nucleophilic sulfhydryl groups present in crucial biomolecules.<sup>[4]</sup> This mechanism involves the formation of covalent adducts, leading to the inactivation of essential proteins and disruption of cellular processes.

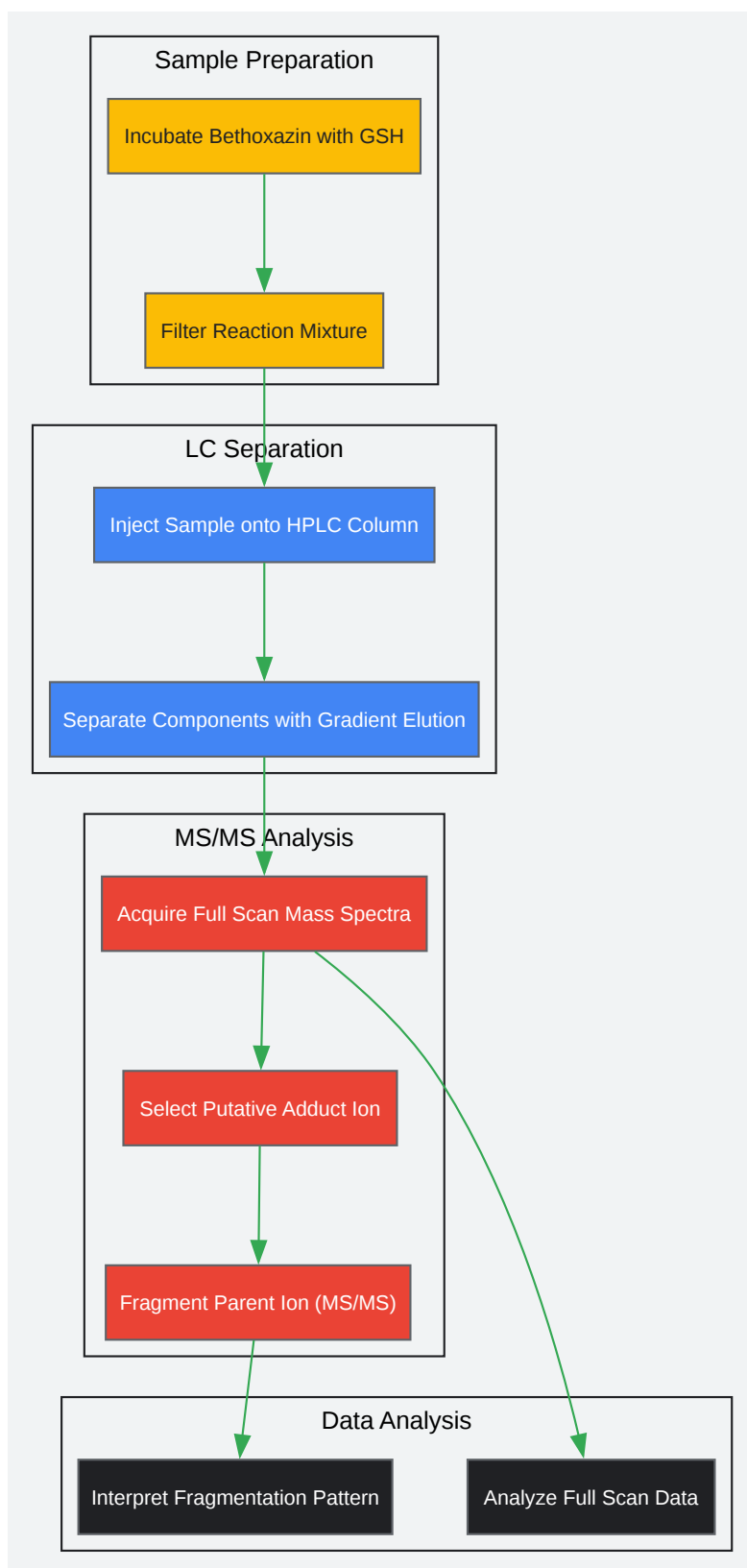
Key molecular targets include:

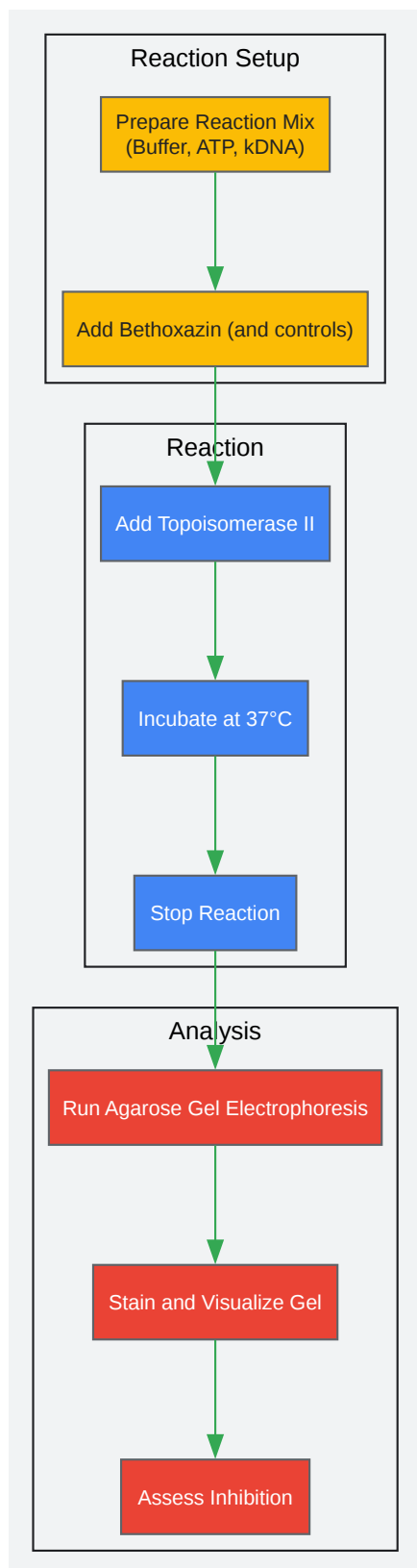
- **Glutathione (GSH):** **Bethoxazin** readily reacts with this ubiquitous antioxidant, leading to its depletion and inducing oxidative stress within the microbial cell.<sup>[4]</sup>
- **Cysteine Residues in Proteins:** The compound targets critical cysteine residues in enzymes. A notable example is the inhibition of yeast DNA topoisomerase II, where **Bethoxazin**'s interaction with the enzyme's sulfhydryl groups leads to a loss of catalytic activity.<sup>[4]</sup>

It is important to note that the reduced form of **Bethoxazin** and its glutathione-adduct are biologically inactive, highlighting the importance of the parent molecule's electrophilic nature.<sup>[4]</sup>









[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Bethoxazin (Ref: R 102622) [sitem.herts.ac.uk]
- 2. Bethoxazin CAS#: 163269-30-5 [amp.chemicalbook.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Chemical reactivity and microbicidal action of bethoxazin - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Bethoxazin CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662481#bethoxazin-cas-number-and-molecular-formula]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)